

A Comprehensive Technical Guide to the Physicochemical Properties and Characterization of Secnidazole Hemihydrate

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Compound of Interest

Compound Name: *Secnidazole hemihydrate*

Cat. No.: *B3340090*

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Introduction

Secnidazole, a second-generation 5-nitroimidazole antimicrobial agent, is a potent drug effective against various anaerobic protozoa and bacteria.[1][2] It is structurally related to metronidazole and tinidazole but exhibits improved oral absorption and a longer terminal elimination half-life.[1][3] Commercially, secnidazole is often available as a hemihydrate, a crystalline form containing one molecule of water for every two molecules of secnidazole.[4][5] Understanding the physicochemical properties and employing robust characterization techniques are paramount for the formulation development, quality control, and regulatory approval of **secnidazole hemihydrate** drug products.

This technical guide provides an in-depth overview of the core physicochemical properties of **secnidazole hemihydrate**, detailed experimental protocols for its characterization, and a summary of key data in a structured format to facilitate easy reference and comparison.

Physicochemical Properties

The physicochemical properties of an active pharmaceutical ingredient (API) are critical determinants of its biopharmaceutical performance, including solubility, dissolution rate, and stability.

General Properties

Secnidazole is chemically designated as 1-(2-hydroxypropyl)-2-methyl-5-nitroimidazole.[\[6\]](#)[\[7\]](#) A summary of its general properties is presented in Table 1.

Table 1: General Physicochemical Properties of Secnidazole

| Property | Value | Reference |
|-------------------|--------------------------------------------------------------|-----------------------------------------|
| Molecular Formula | C ₇ H ₁₁ N ₃ O ₃ | [1] |
| Molecular Weight | 185.18 g/mol | [1] [7] |
| Appearance | White crystalline powder | [5] |
| Melting Point | 76 °C (anhydrous form) | [7] [8] |
| pKa | Not explicitly found in search results | |
| LogP (XLogP3) | 0.2 | [1] |

Solubility

Secnidazole's solubility is pH-dependent, a crucial factor for its absorption in the gastrointestinal tract.[\[4\]](#)[\[9\]](#) It is more soluble in acidic conditions.[\[4\]](#)[\[9\]](#) The aqueous solubility of secnidazole is approximately 40 mg/mL.[\[10\]](#) A summary of its solubility in various solvents is provided in Table 2.

Table 2: Solubility of Secnidazole

| Solvent | Solubility | Reference |
|----------------|-----------------------------------|-----------|
| Water | 34 mg/mL (Sonication recommended) | [3] |
| Water (pH 7.4) | >27.8 µg/mL | [1] |
| Ethanol | 35 mg/mL (Sonication recommended) | [3] |
| DMSO | 37 - 60 mg/mL | [3][11] |
| Chloroform | Soluble | [8] |

Polymorphism and Crystal Structure

Secnidazole is known to exhibit crystal pseudopolymorphism, with both an anhydrous and a hemihydrate form being characterized.[6] While the powder X-ray diffraction (PXRD) patterns of the anhydrous and hemihydrate forms are similar, their crystal structures differ.[6] The hemihydrate is the commercially available and stable form at room temperature.[4][5] The crystal structure of **secnidazole hemihydrate** has been determined to be a monoclinic system.[6][12] The unit cell parameters for both forms are detailed in Table 3.

Table 3: Crystallographic Data for Secnidazole Anhydrous and Hemihydrate Forms

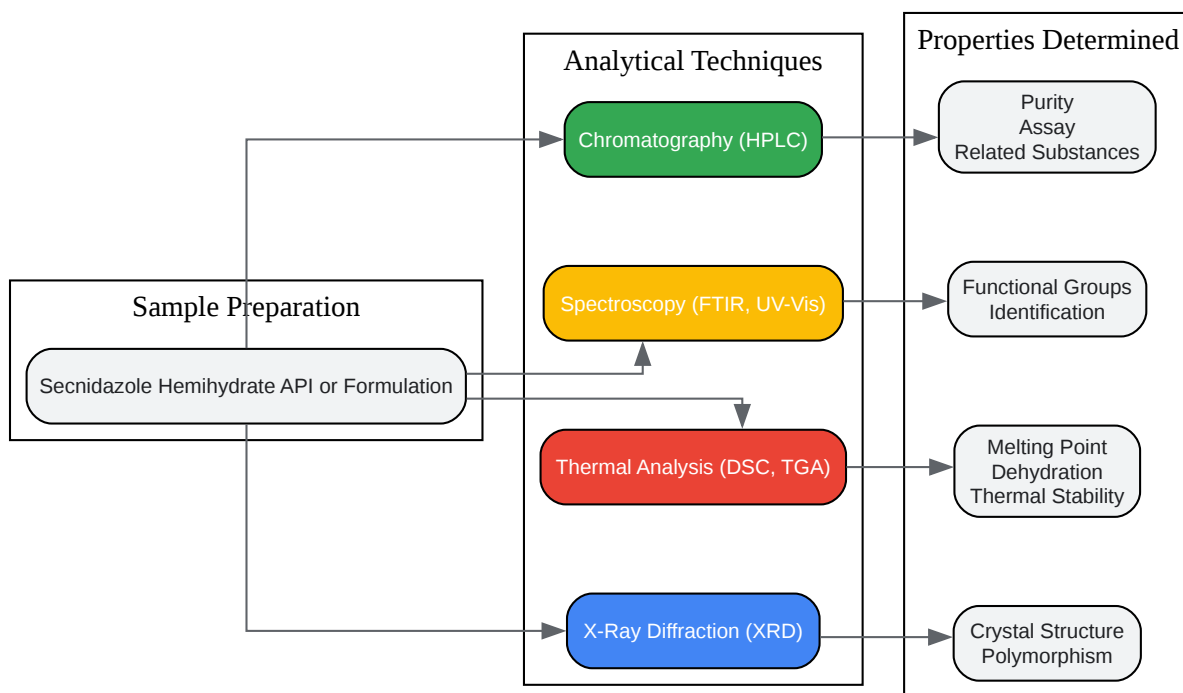
| Parameter | Anhydrous Secnidazole | Secnidazole Hemihydrate | Reference |
|--------------------------------------|-------------------------|-------------------------|-----------|
| Crystal System | Monoclinic | Monoclinic | [6] |
| Space Group | P2 ₁ /c | Not specified | [6] |
| a | 12.426(2) Å | 12.424(2) Å | [6] |
| b | 12.173(2) Å | 12.187(2) Å | [6] |
| c | 6.656(1) Å | 6.662(1) Å | [6] |
| β | 100.19(1)° | 100.9(1)° | [6] |
| Z | 4 | 4 | [6] |
| Calculated Density (D _x) | 1.271 g/cm ³ | Not specified | [6] |

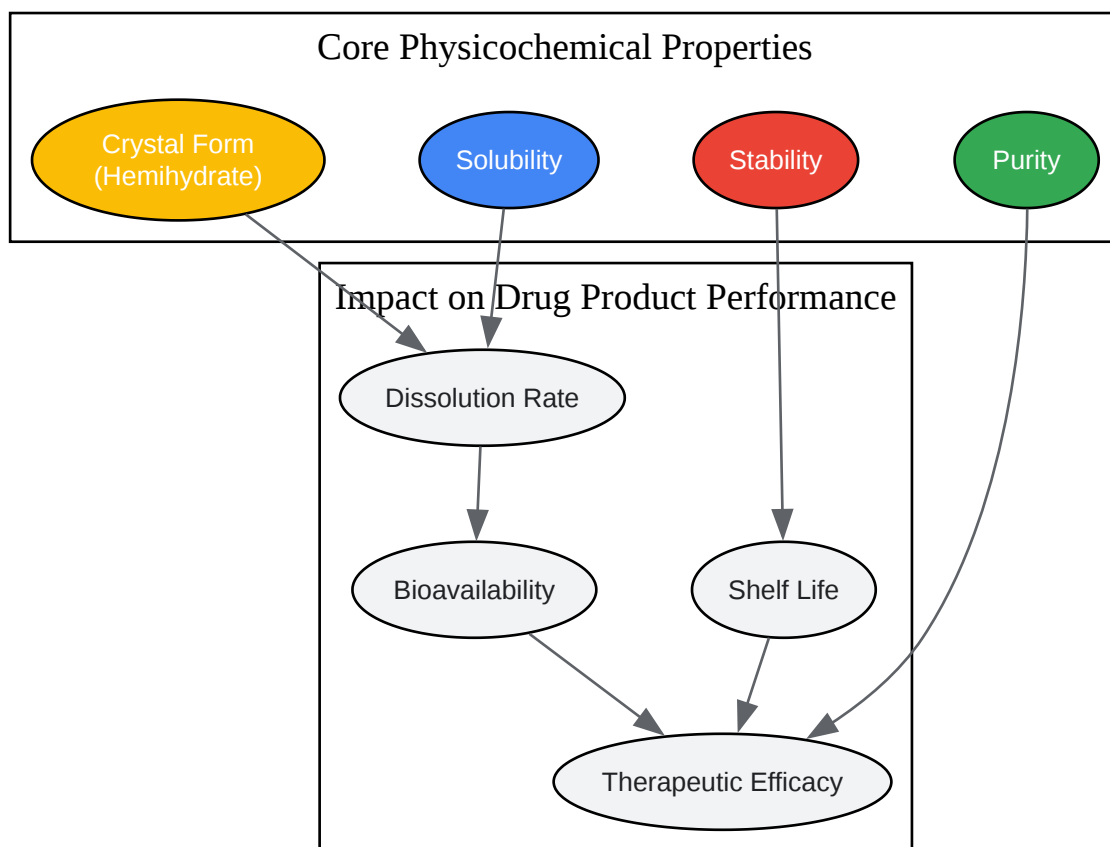
Stability

The stability of **secnidazole hemihydrate** is influenced by environmental factors such as humidity. It is reported to be unstable above 54% relative humidity.[4][13] Forced degradation studies have shown that secnidazole undergoes degradation under acidic, alkaline, oxidative, and photolytic conditions.[14]

Characterization of Secnidazole Hemihydrate

A combination of analytical techniques is essential for the comprehensive characterization of **secnidazole hemihydrate**, ensuring its identity, purity, and quality.





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